

Application Note: Chemical Synthesis of N-tridecanoyl-L-Homoserine Lactone

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Compound of Interest

Compound Name: *N-tridecanoyl-L-Homoserine lactone*

Cat. No.: B7852622

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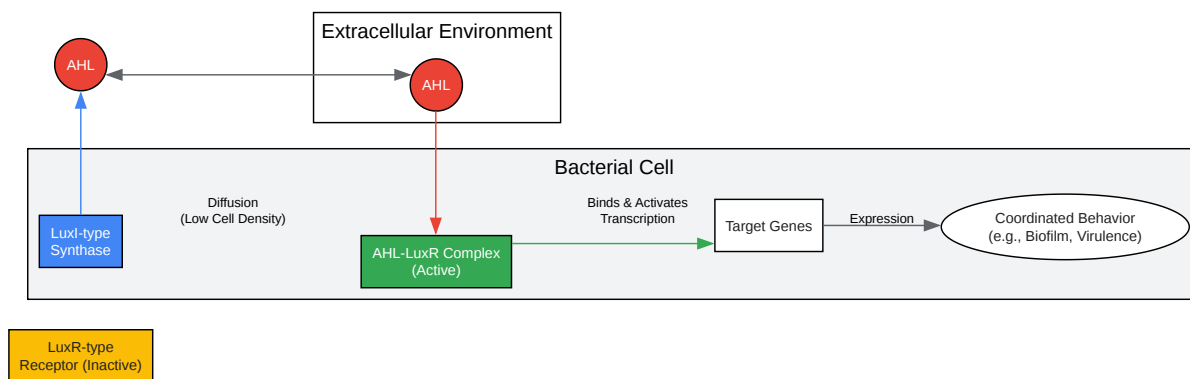
Audience: Researchers, scientists, and drug development professionals.

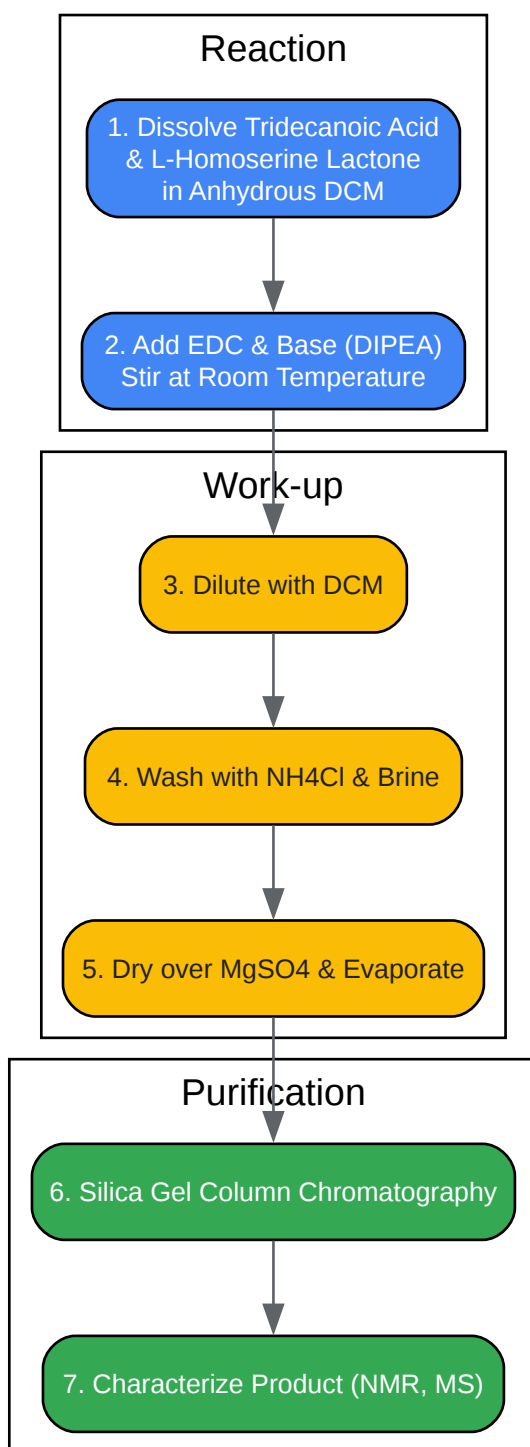
Introduction: N-acyl-L-homoserine lactones (AHLs) are a class of signaling molecules utilized by numerous Gram-negative bacteria to regulate gene expression in a cell-density-dependent manner, a process known as quorum sensing (QS).[1][2] These molecules are crucial for coordinating collective behaviors such as biofilm formation, virulence factor production, and motility.[3][4][5] N-tridecanoyl-L-Homoserine lactone (C13-HSL) is a long-chain AHL that plays a significant role in these communication pathways. The ability to chemically synthesize specific AHLs like C13-HSL is essential for studying bacterial signaling, developing quorum sensing inhibitors (QSIs), and exploring novel anti-infective strategies that target bacterial communication rather than viability.[6][7] This document provides a detailed protocol for the chemical synthesis of N-tridecanoyl-L-Homoserine lactone, outlines its role in a key signaling pathway, and presents relevant quantitative data.

Quorum Sensing Signaling Pathway

N-tridecanoyl-L-Homoserine lactone and other AHLs are key components of the LuxI/LuxR-type quorum sensing circuits in Gram-negative bacteria.[2] At low cell density, the basal expression of a LuxI-type synthase produces a small amount of AHL autoinducer. As the bacterial population grows, the extracellular concentration of the AHL increases. Once a threshold concentration is reached, the AHL diffuses back into the cells and binds to its cognate

LuxR-type transcriptional regulator. This AHL-receptor complex then activates or represses the expression of target genes, leading to coordinated population-wide behaviors.^[1]^[2]





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References

- 1. mdpi.com [mdpi.com]
- 2. mdpi.com [mdpi.com]
- 3. moleculardepot.com [moleculardepot.com]
- 4. N-Tetradecanoyl-DL-homoserine lactone - CAS-Number 98206-80-5 - Order from Chemodex [chemodex.com]
- 5. caymanchem.com [caymanchem.com]
- 6. www-spring.ch.cam.ac.uk [www-spring.ch.cam.ac.uk]
- 7. Frontiers | Modified N-acyl-L-homoserine lactone compounds abrogate Las-dependent quorum-sensing response in human pathogen *Pseudomonas aeruginosa* [frontiersin.org]
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